

A Technical Guide to the Solubility of Cyanine7.5 Carboxylic Acid in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Cyanine7.5 carboxylic**

Cat. No.: **B12377982**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **Cyanine7.5 carboxylic** acid in dimethyl sulfoxide (DMSO). This document consolidates available data, presents experimental protocols for the preparation of stock solutions, and offers visual diagrams to illustrate key processes and concepts.

Core Topic: Solubility of Cyanine7.5 Carboxylic Acid in DMSO

Cyanine7.5 carboxylic acid is a near-infrared (NIR) fluorescent dye frequently utilized in in-vivo imaging applications. Its solubility in appropriate solvents is a critical factor for its effective use in labeling and imaging studies. While many sources qualitatively describe **Cyanine7.5 carboxylic** acid as soluble in organic solvents like DMSO, precise quantitative data is not always readily available. This guide aims to provide clarity on this topic by presenting both qualitative and quantitative information for Cyanine7.5 and related cyanine dyes.

Data Presentation: Solubility of Cyanine Dyes in DMSO

The following table summarizes the solubility of **Cyanine7.5 carboxylic** acid and structurally similar cyanine dyes in DMSO. This comparative data allows researchers to infer the potential solubility range and select appropriate concentrations for their experimental needs.

| Compound | Solvent | Solubility | Source |
|--------------------------------|---------|----------------------------------|-------------------------------------|
| Cyanine7.5 carboxylic acid | DMSO | Soluble | Lumiprobe, Interchim |
| Cy7 | DMSO | Approx. 10 mg/mL | Cayman Chemical [1] |
| sulfo-Cyanine7 carboxylic acid | DMSO | 0.10 M (76 g/L) | Lumiprobe [2] |
| sulfo-Cy7 carboxylic acid TEA | DMSO | 62.5 mg/mL (requires sonication) | MedchemExpress |

Note: The presence of sulfonate groups ("sulfo") generally increases the hydrophilicity of the molecule, which can significantly impact its solubility profile in both aqueous and organic solvents.

Experimental Protocol: Preparation of a Cyanine7.5 Carboxylic Acid Stock Solution in DMSO

This section details a standardized protocol for the preparation of a stock solution of **Cyanine7.5 carboxylic acid** in DMSO. Adherence to this protocol is crucial for obtaining a clear, usable solution for subsequent experiments.

Materials:

- **Cyanine7.5 carboxylic acid** (solid powder)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Ultrasonic bath (optional, but recommended)
- Pipettes and sterile microcentrifuge tubes

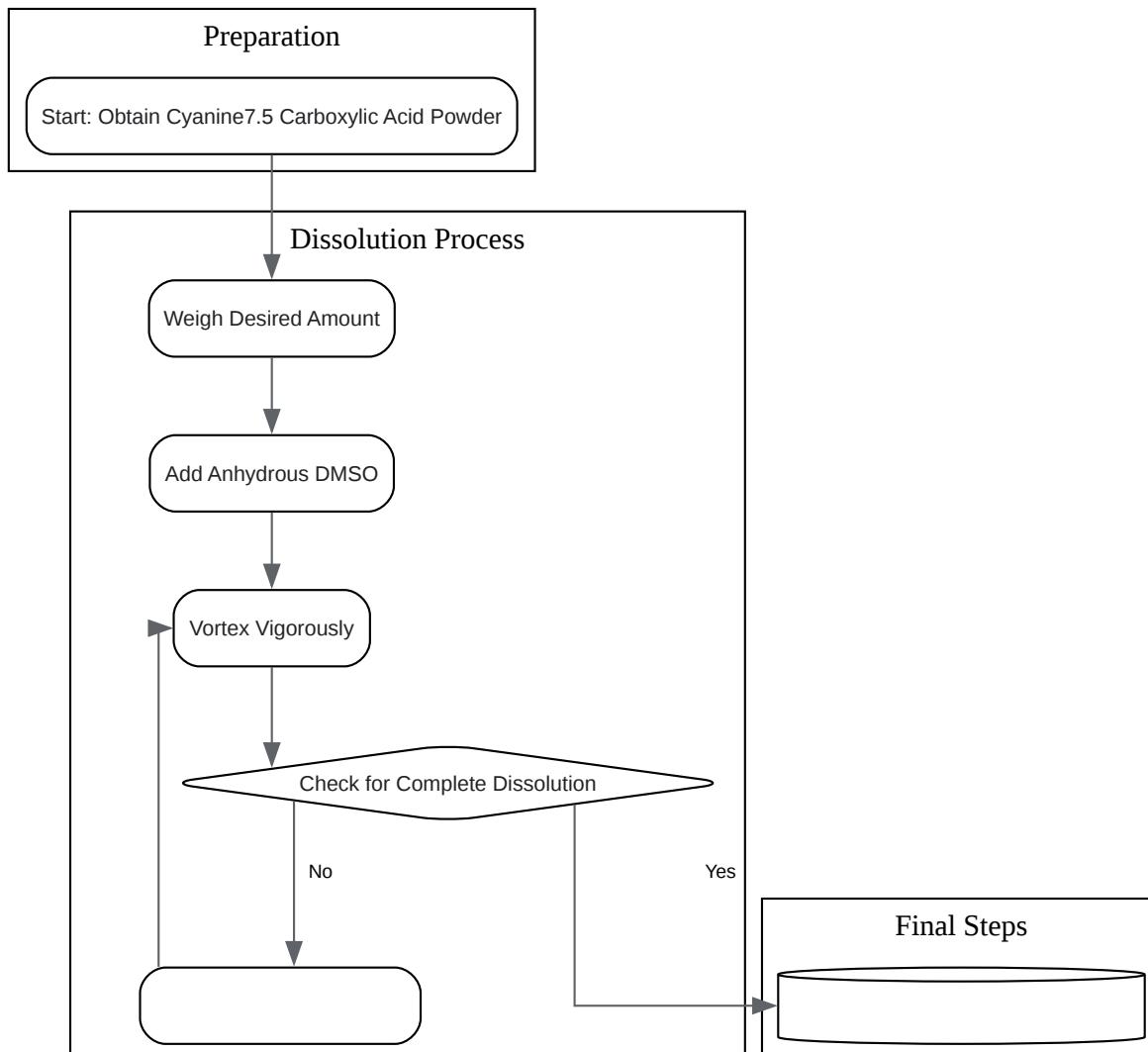
Procedure:

- Equilibration: Allow the vial of **Cyanine7.5 carboxylic** acid powder to reach room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of **Cyanine7.5 carboxylic** acid powder.
- Solvent Addition: Add the calculated volume of high-purity DMSO to the powder to achieve the target concentration. It is advisable to start with a concentration at or below the known solubility of related compounds (e.g., 10 mg/mL for Cy7).
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the solid does not fully dissolve, place the vial in an ultrasonic bath for 5-10 minute intervals until the solution is clear. The use of gentle heating (30-40°C) can also aid in dissolution but should be used with caution to avoid degradation of the dye.
- Storage: Store the resulting stock solution at -20°C, protected from light. To minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller volumes.

Mandatory Visualizations

Experimental Workflow for Stock Solution Preparation

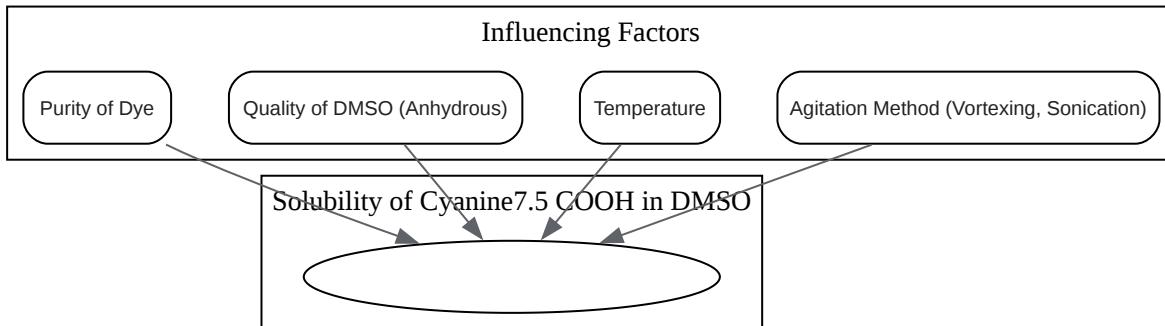
The following diagram illustrates the step-by-step process for preparing a stock solution of **Cyanine7.5 carboxylic** acid in DMSO.

[Click to download full resolution via product page](#)

Caption: Workflow for preparing a **Cyanine7.5 carboxylic** acid DMSO stock solution.

Factors Influencing Solubility

This diagram outlines the key factors that can influence the solubility of **Cyanine7.5 carboxylic** acid in DMSO.



[Click to download full resolution via product page](#)

Caption: Key factors affecting the solubility of **Cyanine7.5 carboxylic acid** in DMSO.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymancell.com [cdn.caymancell.com]
- 2. lumiprobe.com [lumiprobe.com]
- To cite this document: BenchChem. [A Technical Guide to the Solubility of Cyanine7.5 Carboxylic Acid in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12377982#cyanine7-5-carboxylic-acid-solubility-in-dms0>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com